

Navigating the Safe Disposal of c-Myc Inhibitor 4: A Comprehensive Guide

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Compound of Interest

Compound Name: *c-Myc inhibitor 4*

Cat. No.: *B15498122*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of c-Myc inhibitors, with a focus on a compound identified as "**c-Myc inhibitor 4**" and the widely used inhibitor, 10058-F4, as a representative example.

Disclaimer: The following procedures are intended as a general guide. Always consult the specific Safety Data Sheet (SDS) for the exact inhibitor you are using and adhere to your institution's environmental health and safety (EHS) guidelines and local regulations. The information for "**c-Myc inhibitor 4**" is based on general laboratory chemical safety principles due to the absence of a publicly available SDS.

Identifying "c-Myc inhibitor 4"

A compound marketed as "**c-Myc inhibitor 4**" is available from some chemical suppliers. This potent, orally bioavailable c-MYC-reducing compound is identified by the CAS Number: 2763366-92-1. While a specific chemical name is not readily available in public resources, it is crucial to use this CAS number when seeking disposal guidance from your EHS office.

Due to the lack of a specific Safety Data Sheet for "**c-Myc inhibitor 4**," the following disposal procedures are based on best practices for handling research-grade chemicals of unknown toxicity.

General Disposal Procedures for c-Myc Inhibitor 4 (CAS 2763366-92-1)

Step 1: Personal Protective Equipment (PPE) Before handling the inhibitor, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves (nitrile or neoprene)
- A lab coat

Step 2: Waste Segregation

- Solid Waste: Unused or expired solid **c-Myc inhibitor 4** should be collected in a clearly labeled, sealed container designated for chemical waste. Do not mix with other waste streams.
- Solutions: Solutions containing **c-Myc inhibitor 4** should be collected in a labeled, sealed, and leak-proof container. The container should be compatible with the solvent used. Clearly label the container with the full chemical name (if known), CAS number, concentration, and the solvent.
- Contaminated Materials: All materials that have come into contact with the inhibitor, such as pipette tips, weighing paper, and contaminated gloves, should be disposed of as hazardous chemical waste. Place these items in a designated, sealed waste bag or container.

Step 3: Waste Storage Store the sealed waste containers in a designated hazardous waste accumulation area within the laboratory. This area should be secure, well-ventilated, and away from incompatible chemicals.

Step 4: Waste Pickup and Disposal Contact your institution's EHS office to arrange for the pickup and disposal of the chemical waste. Provide them with all the necessary information, including the CAS number.

Disposal Procedures for the c-Myc Inhibitor 10058-F4 (CAS 403811-55-2)

The c-Myc inhibitor 10058-F4 is a more well-characterized compound with available safety data. The following procedures are based on its known hazard profile.

Key Safety and Hazard Information for 10058-F4

Property	Information
Chemical Name	5-[(4-Ethylphenyl)methylene]-2-thioxo-4-thiazolidinone
CAS Number	403811-55-2
GHS Hazard Statements	H317: May cause an allergic skin reaction. H319: Causes serious eye irritation.
GHS Pictograms	GHS07 (Exclamation Mark)
Signal Word	Warning

Source: Cayman Chemical Safety Data Sheet (2025-07-07)[[1](#)]

Step-by-Step Disposal Protocol for 10058-F4

Step 1: Personal Protective Equipment (PPE) Wear the same PPE as recommended for "**c-Myc inhibitor 4**": safety glasses, chemical-resistant gloves, and a lab coat.

Step 2: Decontamination If any spills occur, decontaminate the area with a suitable laboratory detergent and water. Collect all cleanup materials as hazardous waste.

Step 3: Waste Collection

- Solid 10058-F4: Collect in a labeled, sealed container for chemical waste.
- Solutions of 10058-F4: Collect in a labeled, sealed, and appropriate solvent-resistant container. Indicate the full chemical name, CAS number, concentration, and solvent.

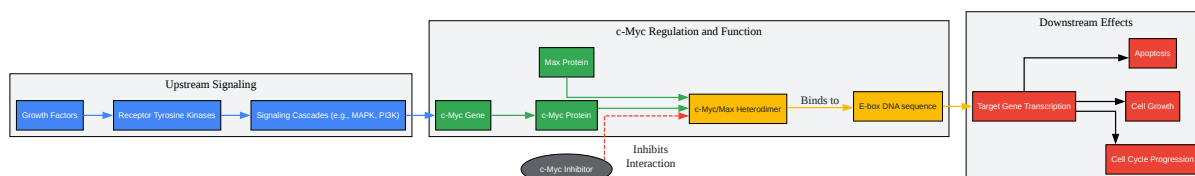
- Contaminated Labware: Dispose of all contaminated items as hazardous chemical waste in a designated container.

Step 4: Final Disposal Follow your institution's procedures for the disposal of non-hazardous or hazardous chemical waste, as determined by your EHS office. Given its classification as a skin sensitizer and eye irritant, it will likely be managed as hazardous waste.

Experimental Protocols and Signaling Pathways

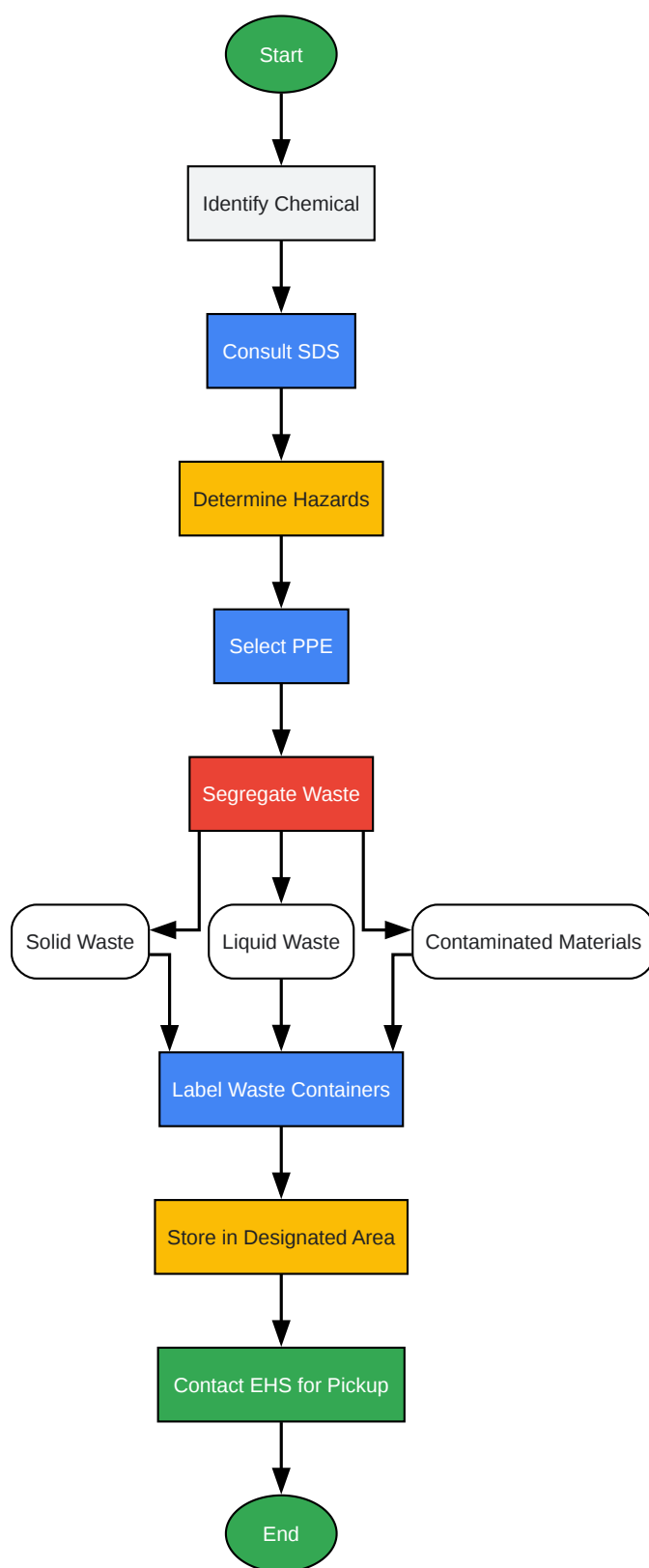
While this document focuses on disposal, understanding the context in which these inhibitors are used is crucial for overall laboratory safety. c-Myc inhibitors are instrumental in studying the c-Myc signaling pathway, which is a central regulator of cell proliferation, growth, and apoptosis. Dysregulation of this pathway is a hallmark of many cancers.

Below is a simplified representation of the c-Myc signaling pathway and a general workflow for its study using inhibitors.



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Caption: Simplified c-Myc signaling pathway and the point of intervention for inhibitors.



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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